

A Comprehensive Guide to the Structural Analysis of 4-Nitroacridine: A Multitechnique Approach

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Compound of Interest

Compound Name: 4-Nitroacridine

CAS No.: 42955-73-7

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Introduction: The Significance of 4-Nitroacridine in Drug Discovery

Acridine-based compounds have long been a cornerstone in medicinal chemistry, demonstrating a wide spectrum of biological activities, including anticancer, antibacterial, and antiparasitic properties.[1] The planar tricyclic structure of the acridine nucleus allows it to intercalate into DNA, a primary mechanism behind its potent cytotoxic effects against cancer cells.[1] The introduction of a nitro group, a powerful electron-withdrawing moiety, into the acridine scaffold can significantly modulate its electronic properties, reactivity, and biological activity.[2] **4-Nitroacridine**, the subject of this guide, represents a molecule of significant interest for researchers in drug development. Its structural nuances are pivotal to understanding its mechanism of action, optimizing its efficacy, and ensuring its safety.

This in-depth technical guide provides a comprehensive framework for the structural analysis of **4-Nitroacridine**. It is designed for researchers, scientists, and drug development professionals, offering not just procedural steps, but also the underlying scientific rationale for each analytical

choice. We will explore a multi-technique approach, encompassing synthesis, X-ray crystallography, nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and computational analysis to build a complete structural profile of this important molecule.

Part 1: Synthesis of 4-Nitroacridine

The synthesis of **4-Nitroacridine** is a critical first step in its structural elucidation. A plausible and efficient method is adapted from the well-established Ullmann condensation, a copper-catalyzed reaction for the formation of C-N bonds.^[3] This approach involves the cyclization of an N-arylanthranilic acid, followed by nitration.

Experimental Protocol: Synthesis of 4-Nitroacridine

Materials:

- 2-Chlorobenzoic acid
- 2-Nitroaniline
- Potassium carbonate
- Copper(II) sulfate
- Polyphosphoric acid (PPA)
- Fuming nitric acid
- Sulfuric acid
- Anhydrous N,N-Dimethylformamide (DMF)

Step 1: Synthesis of 2-(2-Nitrophenylamino)benzoic acid

- In a round-bottom flask, combine 2-chlorobenzoic acid (1 equivalent), 2-nitroaniline (1.1 equivalents), and potassium carbonate (2 equivalents) in anhydrous DMF.
- Add a catalytic amount of copper(II) sulfate.
- Heat the reaction mixture at 150°C for 6 hours under a nitrogen atmosphere.

- After cooling, pour the mixture into ice-water and acidify with concentrated HCl to precipitate the product.
- Filter the precipitate, wash with cold water, and dry to yield 2-(2-nitrophenylamino)benzoic acid.

Step 2: Cyclization to 4-Nitroacridone

- Add the dried 2-(2-nitrophenylamino)benzoic acid to polyphosphoric acid (PPA) in a flask.
- Heat the mixture to 140-150°C for 2 hours with stirring.
- Cool the reaction mixture and carefully add it to a large beaker of crushed ice.
- Neutralize the solution with a saturated sodium bicarbonate solution to precipitate the 4-nitroacridone.
- Filter, wash with water, and dry the product.

Step 3: Reduction and Aromatization to **4-Nitroacridine**

- The reduction of the acridone and subsequent aromatization can be achieved in a two-step process, though for simplicity, a direct nitration of acridine is often employed if acridine is readily available. For the purpose of this guide, we will proceed with the nitration of a pre-synthesized acridine core.

Step 4: Nitration of Acridine to **4-Nitroacridine**

- To a cooled (0°C) mixture of fuming nitric acid and concentrated sulfuric acid, slowly add acridine (1 equivalent) with constant stirring.
- Allow the reaction to proceed at 0-5°C for 2-3 hours.
- Carefully pour the reaction mixture onto crushed ice.
- Neutralize with a cold aqueous solution of sodium hydroxide to precipitate the **4-Nitroacridine**.

- Filter the product, wash thoroughly with cold water until the filtrate is neutral, and dry under vacuum.
- The crude product can be purified by recrystallization from a suitable solvent like ethanol or by column chromatography.

Note: This is a representative protocol. The synthesis of nitroacridines can be hazardous and should be performed with appropriate safety precautions in a well-ventilated fume hood.

Part 2: X-Ray Crystallography: The Definitive Solid-State Structure

X-ray crystallography provides unambiguous information about the three-dimensional arrangement of atoms in a crystalline solid. This technique is invaluable for determining bond lengths, bond angles, and intermolecular interactions, which are crucial for understanding the molecule's stability and how it might interact with biological targets. While a specific crystal structure for **4-Nitroacridine** is not publicly available, we can outline the experimental workflow and anticipate the key structural features based on related compounds.^{[4][5]}

Experimental Protocol: Single-Crystal X-Ray Diffraction

- **Crystal Growth:** High-quality single crystals of **4-Nitroacridine** are grown by slow evaporation of a saturated solution in an appropriate solvent (e.g., ethanol, acetone, or a mixture of solvents).
- **Crystal Mounting:** A suitable crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods, followed by refinement to obtain the final atomic coordinates and anisotropic displacement parameters.

Expected Structural Insights and Data Presentation

The crystal structure of **4-Nitroacridine** is expected to reveal a nearly planar tricyclic acridine core. The nitro group at the 4-position will likely be slightly twisted out of the plane of the aromatic ring. Intermolecular interactions, such as π - π stacking between the acridine rings and potential weak C-H $\cdots$ O hydrogen bonds involving the nitro group, would be of significant interest as they govern the crystal packing and can influence the compound's physical properties.

Table 1: Representative Crystallographic Data for a Nitroaromatic Compound

Parameter	Value
Chemical Formula	C ₁₃ H ₈ N ₂ O ₂
Formula Weight	224.22
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	Value
b (Å)	Value
c (Å)	Value
β (°)	Value
Volume (Å ³)	Value
Z	4
Density (calculated) (g/cm ³)	Value
R-factor	Value

Note: The values in this table are placeholders and would be populated with experimental data from a successful crystallographic analysis.

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy: Structure in Solution

NMR spectroscopy is a powerful technique for determining the structure of molecules in solution.[3] ^1H and ^{13}C NMR provide information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for the elucidation of the molecular skeleton and the position of substituents.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified **4-Nitroacridine** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Data Acquisition:** Record the ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard acquisition parameters are used, and for ^{13}C NMR, proton decoupling is typically employed to simplify the spectrum to single lines for each unique carbon atom.
- **Data Processing and Analysis:** The acquired free induction decays (FIDs) are Fourier transformed, and the resulting spectra are phased and baseline corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Predicted NMR Spectra and Interpretation

^1H NMR: The ^1H NMR spectrum of **4-Nitroacridine** is expected to show a series of signals in the aromatic region (typically 7.0-9.0 ppm). The protons on the acridine ring will exhibit complex splitting patterns (doublets, triplets, and multiplets) due to spin-spin coupling with neighboring protons. The electron-withdrawing nitro group will deshield adjacent protons, causing their signals to appear at a lower field (higher ppm).

^{13}C NMR: The proton-decoupled ^{13}C NMR spectrum will display distinct signals for each of the 13 carbon atoms in the molecule (assuming no accidental equivalence).[6] The chemical shifts will be indicative of the carbon type (aromatic C-H or quaternary C). The carbon atom attached to the nitro group is expected to be significantly deshielded.

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts (δ , ppm) for **4-Nitroacridine**

¹ H NMR	Predicted δ (ppm)	Multiplicity	¹³ C NMR	Predicted δ (ppm)
H-1	~8.5	d	C-1	~125
H-2	~7.8	t	C-2	~130
H-3	~8.0	d	C-3	~128
H-5	~8.2	d	C-4	~150
H-6	~7.6	t	C-4a	~140
H-7	~7.9	t	C-5	~126
H-8	~8.1	d	C-6	~127
H-9	~9.0	s	C-7	~132
C-8	~129			
C-8a	~148			
C-9	~138			
C-9a	~142			
C-10a	~120			

Note: These are predicted values based on the known effects of substituents on the acridine ring system. Actual experimental values may vary.

Part 4: Mass Spectrometry: Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A small amount of **4-Nitroacridine** is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- **Ionization:** The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV), causing the molecules to ionize and form a molecular ion ($M^{+\bullet}$).
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .

Expected Mass Spectrum and Fragmentation Pattern

The EI-MS of **4-Nitroacridine** will show a prominent molecular ion peak ($M^{+\bullet}$) at an m/z corresponding to its molecular weight (224.22 g/mol). Due to the high energy of electron ionization, the molecular ion will undergo fragmentation, leading to a series of fragment ions at lower m/z values. Common fragmentation pathways for nitroaromatic compounds include the loss of the nitro group (NO_2) and nitric oxide (NO).

Table 3: Predicted Key Fragment Ions in the Mass Spectrum of **4-Nitroacridine**

m/z	Ion Structure	Loss
224	$[\text{C}_{13}\text{H}_8\text{N}_2\text{O}_2]^{+\bullet}$ (Molecular Ion)	-
194	$[\text{C}_{13}\text{H}_8\text{N}]^+$	NO
178	$[\text{C}_{13}\text{H}_8\text{N}]^{+\bullet}$	NO_2
166	$[\text{C}_{12}\text{H}_8]^{+\bullet}$	HCN from $[\text{C}_{13}\text{H}_8\text{N}]^+$
152	$[\text{C}_{12}\text{H}_8]^{+\bullet}$	N_2 from $[\text{C}_{13}\text{H}_8\text{N}_2]^{+\bullet}$

Part 5: Computational Analysis: A Theoretical Insight

Computational chemistry, particularly Density Functional Theory (DFT), provides a powerful theoretical framework to complement experimental data. DFT calculations can predict molecular geometries, electronic properties (such as the distribution of electron density and molecular orbitals), and spectroscopic properties.

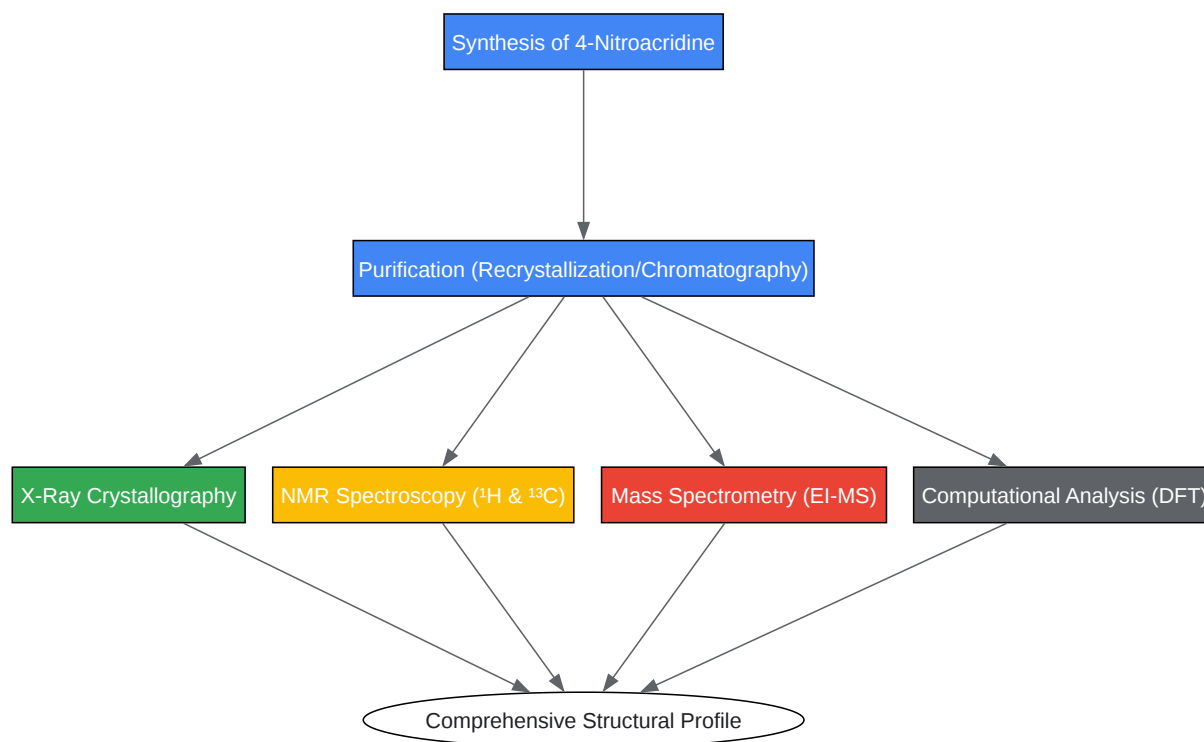
Computational Protocol: DFT Calculations

- **Model Building:** The 3D structure of **4-Nitroacridine** is built using molecular modeling software.
- **Geometry Optimization:** The geometry of the molecule is optimized to find its lowest energy conformation using a suitable DFT functional (e.g., B3LYP) and basis set (e.g., 6-31G(d,p)).
- **Frequency Calculation:** Vibrational frequencies are calculated to confirm that the optimized structure corresponds to a true energy minimum.
- **Property Calculations:** Various molecular properties can be calculated, including:
 - **Molecular Electrostatic Potential (MEP):** To identify electron-rich and electron-poor regions of the molecule.
 - **Frontier Molecular Orbitals (HOMO and LUMO):** To understand the molecule's reactivity and electronic transitions.
 - **NMR Chemical Shifts:** To compare with and aid in the assignment of experimental NMR spectra.

Predicted Computational Results

The DFT calculations for **4-Nitroacridine** are expected to show a high degree of electron deficiency in the region of the nitro group and the nitrogen atom of the acridine ring, as indicated by the MEP map. The HOMO-LUMO energy gap will provide insights into the molecule's chemical reactivity and its potential as a DNA intercalator.

Visualizations



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Caption: Integrated workflow for the structural analysis of **4-Nitroacridine**.

Conclusion

The structural analysis of **4-Nitroacridine** requires a multifaceted approach that combines synthesis, spectroscopy, crystallography, and computational modeling. Each technique provides a unique and complementary piece of the structural puzzle. While a complete, published experimental dataset for **4-Nitroacridine** is not currently available, this guide provides a robust framework for its comprehensive characterization. The protocols and expected outcomes detailed herein are grounded in established scientific principles and data from analogous compounds, offering a reliable roadmap for researchers in drug discovery and medicinal chemistry. A thorough understanding of the structure of **4-Nitroacridine** is paramount for unlocking its full therapeutic potential and developing safer, more effective acridine-based drugs.

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